

Safeguarding Your Research: A Guide to Handling Prolactin-Releasing Peptide (12-31), rat

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Compound of Interest

Compound Name: *Prolactin-Releasing Peptide (12-31), rat*

Cat. No.: *B15608991*

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For researchers, scientists, and drug development professionals, the safe and effective handling of bioactive compounds like **Prolactin-Releasing Peptide (12-31), rat** is of paramount importance. This document provides essential safety protocols and logistical plans to ensure the integrity of your research and the safety of laboratory personnel. **Prolactin-Releasing Peptide (12-31), rat** is a bioactive fragment of the prolactin-releasing peptide (PrRP) that demonstrates a high affinity for GPR10 receptors and can stimulate calcium mobilization.[1][2][3][4] While the full toxicological properties of this specific peptide fragment have not been thoroughly investigated, it is prudent to handle it with care due to its biological activity.[5]

Essential Safety and Handling

A foundational aspect of laboratory safety is the consistent and correct use of Personal Protective Equipment (PPE). The following table summarizes the recommended PPE for handling **Prolactin-Releasing Peptide (12-31), rat**, particularly when in its lyophilized powder form, which can be easily aerosolized.[6]

Protection Type	Specific Recommendations	Rationale
Eye Protection	Safety goggles with side shields	To protect against accidental splashes of peptide solutions. [6][7]
Hand Protection	Chemical-resistant nitrile gloves	To prevent skin contact with the peptide. Gloves should be inspected before use and disposed of properly after handling.[6][7]
Body Protection	Laboratory coat	To protect skin and personal clothing from contamination.[6][7]
Respiratory Protection	N95 or P1 dust mask (at a minimum)	Recommended when handling the lyophilized powder to avoid inhalation of fine particles.[5][7] All handling of the powder should ideally be done within a fume hood or biosafety cabinet.[6]

Operational Plan: From Receipt to Experimentation

A systematic approach to handling **Prolactin-Releasing Peptide (12-31)**, rat will minimize risks and maintain the quality of the compound.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage.
- Before opening, allow the lyophilized peptide to equilibrate to room temperature in a desiccator to prevent moisture absorption.[8][9]
- For long-term storage of the lyophilized powder, a temperature of -20°C or -80°C is recommended.[1][8][9][10]

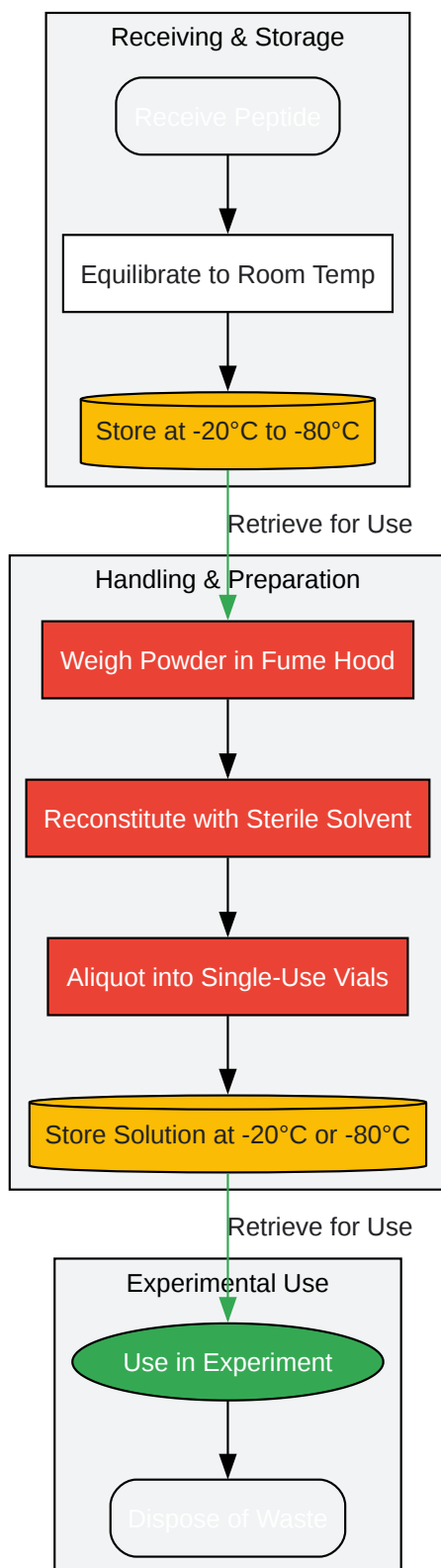
2. Reconstitution and Aliquoting:

- Always handle the lyophilized powder in a designated area, such as a chemical fume hood, to prevent inhalation.[6]
- Use sterile, high-purity water or an appropriate buffer to reconstitute the peptide.[1] The peptide is soluble in water.[11][12]
- To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is advisable to aliquot the reconstituted solution into single-use volumes.[9][12]

3. Experimental Use:

- When using the peptide solution, continue to wear the appropriate PPE.
- Avoid cross-contamination by using fresh, sterile equipment for each handling step.[6]

The following diagram outlines the recommended workflow for handling **Prolactin-Releasing Peptide (12-31), rat**:



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